

Application Note: Preparation of CGS 21680 Sodium Salt Stock Solutions

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Compound of Interest

Compound Name: CGS 21680 sodium

Cat. No.: B15551045

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This document provides detailed protocols and guidelines for the preparation, storage, and handling of stock solutions of **CGS 21680 sodium** salt, a potent and selective adenosine A2A receptor agonist.

Introduction

CGS 21680 is a widely used research compound that acts as a selective agonist for the adenosine A2A receptor.^{[1][2]} Its utility spans various research areas, including neuroscience, cardiology, and immunology, due to its role in modulating cellular signaling pathways. Accurate and consistent preparation of CGS 21680 stock solutions is critical for obtaining reproducible experimental results. This note details the essential chemical properties, solubility, and step-by-step protocols for preparing solutions for both in vitro and in vivo applications.

Chemical and Physical Properties

CGS 21680 is commonly available as a hydrochloride salt or a sodium salt. While much of the literature refers to the hydrochloride form, the protocols below are applicable to the sodium salt with adjustments for molecular weight in concentration calculations.

Property	Value	Reference
IUPAC Name	3-[4-(2-([6-Amino-9-(N-ethyl-β-D-ribofuranosyluronamide)-9H-purin-2-yl]amino)ethyl)phenyl]propanoic acid	[1]
Synonyms	CGS-21680, 2-(4-(2-Carboxyethyl)phenethylamino)-5'-N-ethylcarboxamidoadenosine	[3]
Molecular Formula	C ₂₃ H ₂₈ N ₇ NaO ₆ (Sodium Salt)	
Molecular Weight	521.5 g/mol (Sodium Salt)	
Appearance	White to off-white solid	
Purity	≥98% (by HPLC)	

Note: The hydrochloride salt (C₂₃H₂₉N₇O₆ · HCl) has a molecular weight of approximately 535.99 g/mol. [2][4] Always use the batch-specific molecular weight provided on the certificate of analysis for precise calculations.

Solubility

The solubility of CGS 21680 is crucial for preparing concentrated stock solutions. Dimethyl sulfoxide (DMSO) is the most common solvent for initial stock preparation.

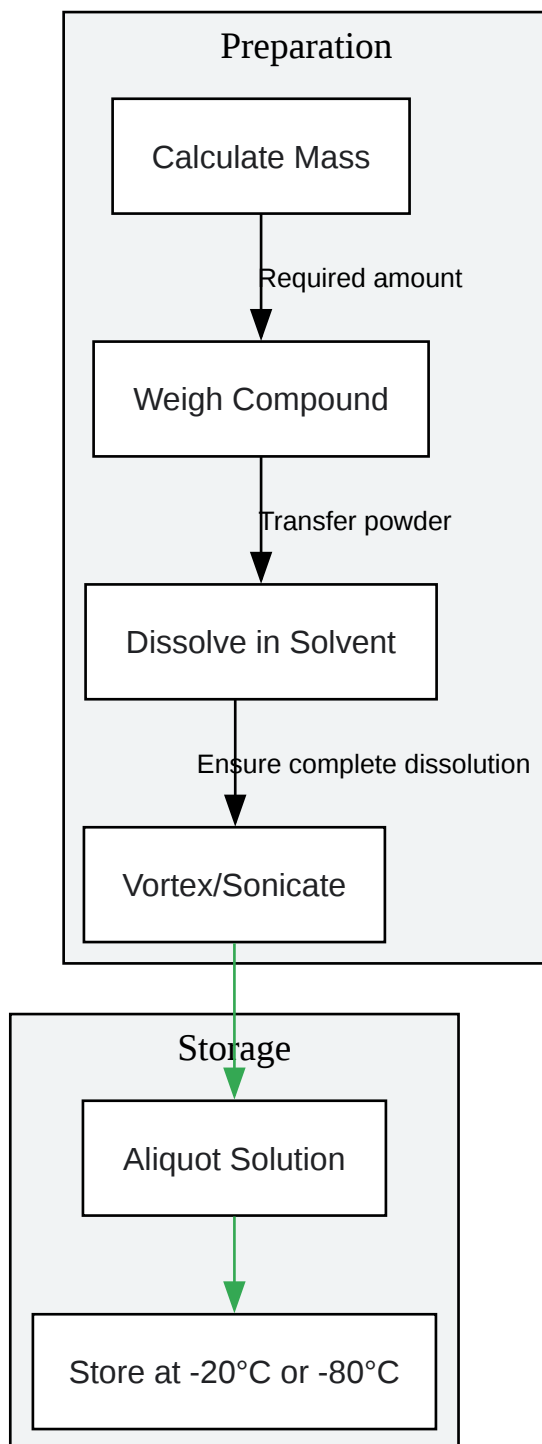
Solvent	Maximum Concentration	Reference
DMSO	~53.6 mg/mL (~100 mM for HCl salt)	[2][4]

Note: For in vivo studies, the initial DMSO stock is further diluted in aqueous solutions containing co-solvents to ensure biocompatibility and prevent precipitation. [5]

Experimental Protocols

General Workflow for Stock Solution Preparation

The following diagram outlines the standard procedure for preparing a stock solution from a powdered compound.



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Caption: General workflow for preparing and storing stock solutions.

Protocol 1: High-Concentration Stock for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution in DMSO.

Materials:

- **CGS 21680 sodium** salt powder
- Anhydrous or high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer and/or sonicator

Procedure:

- Calculate Required Mass: Use the following formula to determine the mass of **CGS 21680 sodium** salt needed.
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - Example for 1 mL of 10 mM stock:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 521.5 \text{ g/mol} = 5.215 \text{ mg}$
- Weigh Compound: Carefully weigh the calculated mass of the CGS 21680 powder using an analytical balance.
- Dissolve: Add the appropriate volume of DMSO to the vial containing the powder.
- Mix Thoroughly: Vortex the solution vigorously. If necessary, use a sonicator to ensure the compound is fully dissolved.^[5] The solution should be clear.

- Store: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^[4] Store the aliquots as recommended in the storage table below.

Protocol 2: Working Solution for In Vivo Use

For animal studies, the high-concentration DMSO stock must be diluted into a biocompatible vehicle. This protocol is based on a common formulation.^[5]

Materials:

- 10 mM CGS 21680 stock in DMSO (from Protocol 1)
- PEG300 (Polyethylene glycol 300)
- Tween-80
- Sterile Saline (0.9% NaCl)

Procedure:

- Prepare Vehicle: This protocol creates a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.^[5]
- Dilute Stock: To prepare a 1 mL working solution, add the components sequentially as follows. Ensure the solution is mixed thoroughly after each addition. a. Start with the required volume of the CGS 21680 DMSO stock. b. Add 400 μ L of PEG300 and mix until the solution is clear. c. Add 50 μ L of Tween-80 and mix again. d. Add 450 μ L of saline to reach the final volume of 1 mL.
- Final Concentration: The final concentration of CGS 21680 will depend on the volume of the initial DMSO stock used. For example, adding 100 μ L of a 10 mM stock will result in a 1 mM final working solution.
- Use Immediately: It is recommended to prepare this working solution fresh on the day of use.^[5]

Storage and Stability

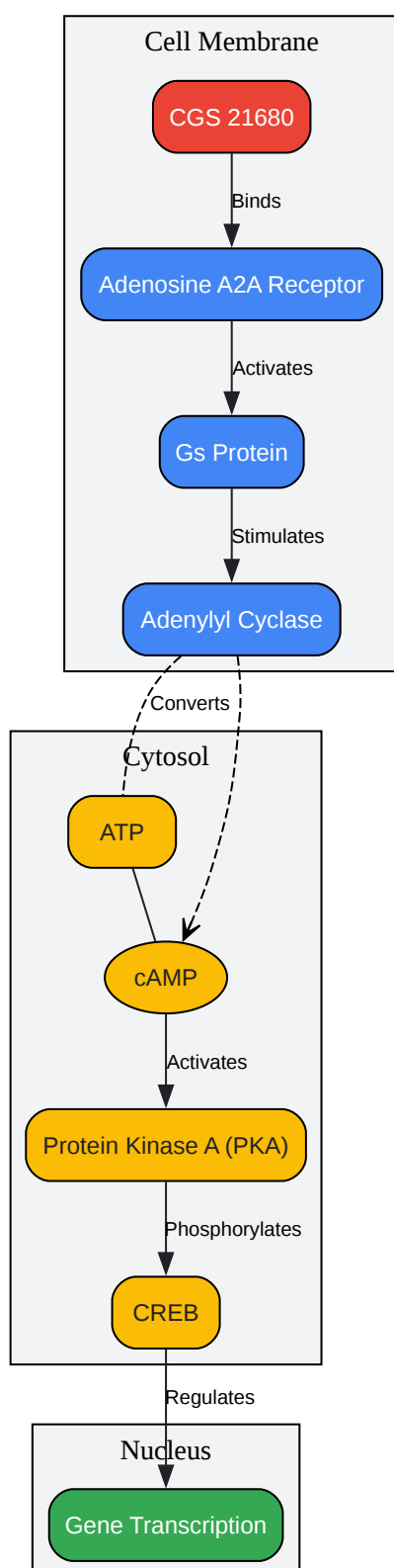
Proper storage is essential to maintain the integrity of CGS 21680.

Form	Storage Temperature	Stability Period	Reference
Solid Powder	-20°C (desiccated)	3 years	[4]
Stock Solution in DMSO	-20°C	1 month	[4]
Stock Solution in DMSO	-80°C	1-2 years	[4] [5]

To prevent degradation, aliquot stock solutions to avoid repeated freeze-thaw cycles.[\[4\]](#)

CGS 21680 Signaling Pathway

CGS 21680 exerts its effects by activating the adenosine A2A receptor, a G-protein coupled receptor (GPCR). This activation primarily stimulates the Gs protein, leading to a cascade of downstream events.



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Caption: Canonical signaling pathway initiated by CGS 21680.

Activation of the A2A receptor by CGS 21680 stimulates adenylyl cyclase to produce cyclic AMP (cAMP).[4] This increase in cAMP subsequently activates Protein Kinase A (PKA), which can phosphorylate various downstream targets, including the CREB transcription factor, to modulate gene expression and cellular function.[6] Other reported downstream pathways include the YAP and BDNF-TrkB signaling cascades.[7][8]

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